

Green Synthesis of Selenium Nanoparticles: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: Selenane
CAS No.: 4740-43-6
Cat. No.: B15936585

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

The field of nanotechnology has witnessed a surge in the development of eco-friendly and cost-effective methods for nanoparticle synthesis. Green synthesis, which utilizes biological entities like plant extracts, has emerged as a promising alternative to conventional chemical and physical methods.[1] This approach minimizes the use of hazardous chemicals and produces biocompatible nanoparticles with enhanced therapeutic potential.[2] Selenium nanoparticles (SeNPs) synthesized via green routes have garnered significant attention due to their diverse biomedical applications, including anticancer, antimicrobial, and antioxidant activities.[1][2] Plant extracts, rich in phytochemicals such as flavonoids, alkaloids, and polyphenols, act as both reducing and stabilizing agents in the synthesis process, leading to the formation of stable and biocompatible SeNPs. This document provides detailed protocols for the green synthesis of SeNPs using plant extracts, along with methodologies for evaluating their anticancer and antimicrobial properties.

Experimental Protocols

Green Synthesis of Selenium Nanoparticles using *Urtica dioica* (Stinging Nettle) Leaf Extract

This protocol details the synthesis of selenium nanoparticles using an aqueous extract of *Urtica dioica* leaves as a reducing and capping agent.

Materials:

- Fresh and healthy leaves of *Urtica dioica*
- Sodium selenite (Na_2SeO_3)
- Deionized water
- Whatman No. 1 filter paper
- Magnetic stirrer with heating plate
- Centrifuge

Procedure:

- Preparation of *Urtica dioica* Leaf Extract:
 - Thoroughly wash fresh *Urtica dioica* leaves with deionized water to remove any dust and impurities.
 - Air-dry the leaves at room temperature in a shaded area.
 - Grind the dried leaves into a fine powder using a blender.
 - Add 10 g of the leaf powder to 100 mL of deionized water in a 250 mL Erlenmeyer flask.
 - Heat the mixture at 60°C for 30 minutes with constant stirring.
 - Allow the mixture to cool to room temperature and filter it through Whatman No. 1 filter paper to obtain a clear aqueous leaf extract.

- Synthesis of Selenium Nanoparticles:
 - Prepare a 10 mM solution of sodium selenite (Na_2SeO_3) in deionized water.
 - In a 250 mL Erlenmeyer flask, add 50 mL of the *Urtica dioica* leaf extract.
 - While stirring the extract on a magnetic stirrer, add 50 mL of the 10 mM sodium selenite solution dropwise.
 - Allow the reaction mixture to stir at room temperature for 24 hours. A color change from light yellow to a reddish-brown indicates the formation of selenium nanoparticles.
- Purification of Selenium Nanoparticles:
 - Centrifuge the reaction mixture at 10,000 rpm for 15 minutes to pellet the synthesized SeNPs.
 - Discard the supernatant and resuspend the pellet in deionized water.
 - Repeat the centrifugation and washing steps three times to remove any unreacted precursors and residual plant extract.
 - Finally, resuspend the purified SeNP pellet in a known volume of deionized water for further characterization and application.

Characterization of Selenium Nanoparticles

A comprehensive characterization of the synthesized SeNPs is essential to understand their physicochemical properties.

Methods:

- UV-Visible Spectroscopy: To confirm the formation of SeNPs by observing the characteristic surface plasmon resonance peak.
- Transmission Electron Microscopy (TEM): To determine the size, shape, and morphology of the nanoparticles.

- Dynamic Light Scattering (DLS): To measure the average particle size, polydispersity index (PDI), and zeta potential.
- Fourier-Transform Infrared Spectroscopy (FTIR): To identify the functional groups from the plant extract that are responsible for the reduction and stabilization of the SeNPs.

Evaluation of Anticancer Activity: MTT Assay against HepG2 Cells

This protocol describes the determination of the cytotoxic effect of green-synthesized SeNPs on human liver cancer cells (HepG2) using the MTT assay.

Materials:

- HepG2 cell line
- Dulbecco's Modified Eagle Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- 96-well microplate
- CO₂ incubator
- Microplate reader

Procedure:

- Cell Culture:

- Culture HepG2 cells in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a humidified atmosphere with 5% CO₂.
- Cell Seeding:
 - Trypsinize the confluent cells and seed them into a 96-well microplate at a density of 1×10^5 cells per well.
 - Incubate the plate for 24 hours to allow the cells to attach.
- Treatment with SeNPs:
 - Prepare a series of dilutions of the SeNP suspension in the culture medium.
 - After 24 hours of incubation, remove the old medium from the wells and add 100 µL of the different concentrations of SeNPs to the respective wells.
 - Include a control group with untreated cells.
 - Incubate the plate for another 24 hours.
- MTT Assay:
 - After the incubation period, add 10 µL of the 5 mg/mL MTT solution to each well.
 - Incubate the plate for 4 hours at 37°C, allowing the viable cells to reduce the MTT into formazan crystals.
 - Carefully remove the medium and add 100 µL of DMSO to each well to dissolve the formazan crystals.
 - Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis:
 - Calculate the percentage of cell viability using the following formula: $\text{Cell Viability (\%)} = (\text{Absorbance of treated cells} / \text{Absorbance of control cells}) \times 100$
 - Determine the IC₅₀ value (the concentration of SeNPs that inhibits 50% of cell growth).

Evaluation of Antimicrobial Activity: Broth Microdilution Method

This protocol is for determining the Minimum Inhibitory Concentration (MIC) of the synthesized SeNPs against various microbial strains.

Materials:

- Bacterial and fungal strains (e.g., *Escherichia coli*, *Pseudomonas aeruginosa*, *Bacillus subtilis*, *Staphylococcus aureus*, *Candida albicans*)
- Nutrient broth (for bacteria) or Sabouraud dextrose broth (for fungi)
- 96-well microplate
- Microplate reader

Procedure:

- Preparation of Microbial Inoculum:
 - Culture the microbial strains in their respective broths overnight at 37°C (for bacteria) or 28°C (for fungi).
 - Adjust the turbidity of the microbial suspension to match the 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL).
- Broth Microdilution:
 - Add 100 µL of the appropriate sterile broth to each well of a 96-well microplate.
 - Add 100 µL of the SeNP suspension to the first well and perform a two-fold serial dilution by transferring 100 µL from the first well to the second, and so on.
 - Add 10 µL of the prepared microbial inoculum to each well.
 - Include a positive control (broth with inoculum, no SeNPs) and a negative control (broth only).

- Incubation and MIC Determination:
 - Incubate the microplate at the optimal temperature for the respective microbe for 24 hours.
 - After incubation, visually inspect the wells for turbidity or measure the absorbance at 600 nm using a microplate reader.
 - The MIC is the lowest concentration of SeNPs that completely inhibits the visible growth of the microbe.

Data Presentation

Table 1: Physicochemical Characterization of Green-Synthesized Selenium Nanoparticles

Plant Extract	Synthesis Method	Size (nm)	Zeta Potential (mV)	Polydispersity Index (PDI)	Reference
Urtica dioica	Aqueous leaf extract	50-100	-	-	[3]
Vitis vinifera	Raisin extract	3-18	-	0.212	
Hawthorn Extract	-	-	-	-	[4]
Aloe vera	Gel	-	-28.4	-	[5]

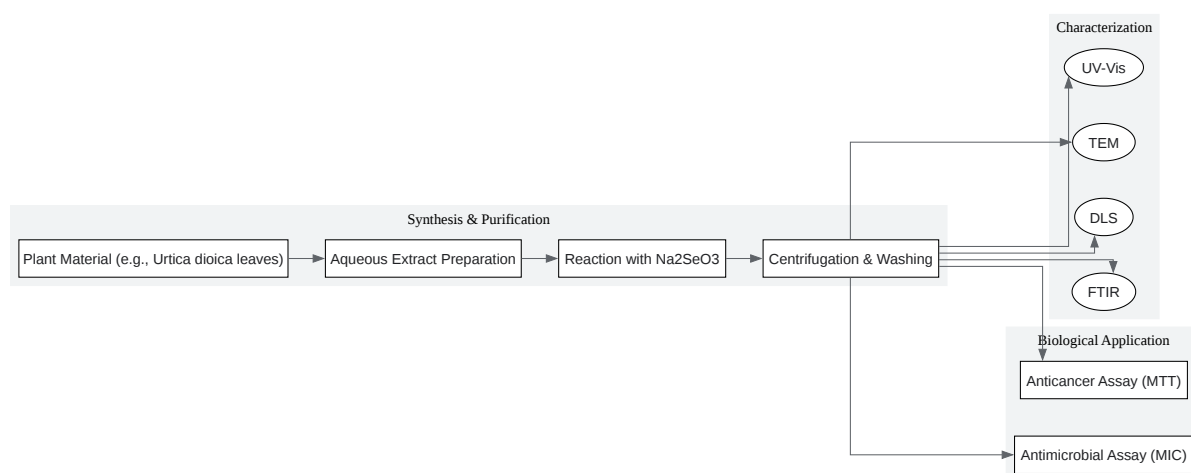
Table 2: Anticancer Activity of Green-Synthesized Selenium Nanoparticles

Plant Extract	Cell Line	Assay	IC50 (µg/mL)	Reference
Urtica dioica	HepG2	MTT	3.9	[3]
Hawthorn Extract	HepG2	MTT	-	[4]

Table 3: Antimicrobial Activity of Green-Synthesized Selenium Nanoparticles

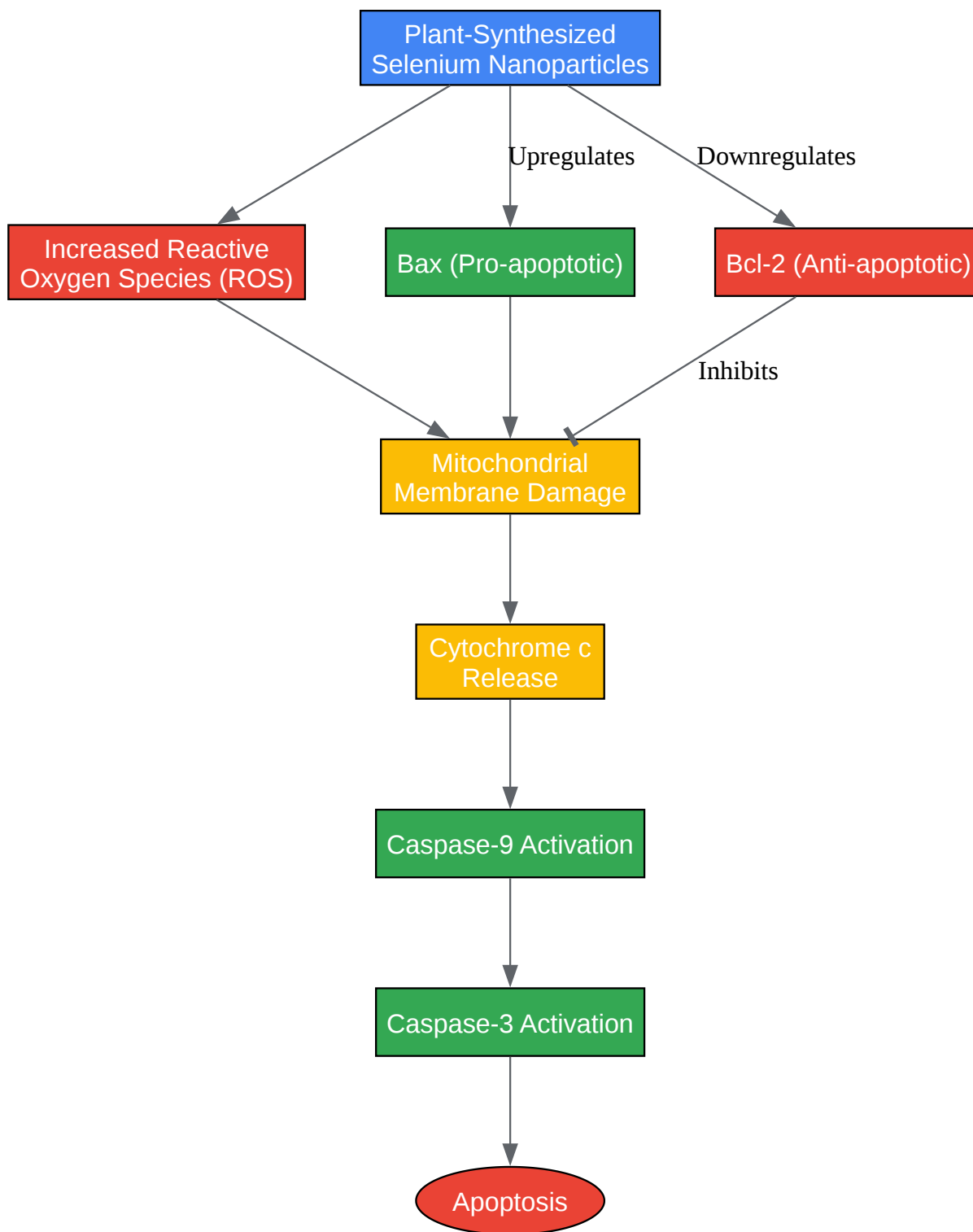
Plant Extract	Microorganism	MIC (µg/mL)	Reference
Urtica dioica	Escherichia coli	250	[3]
Urtica dioica	Pseudomonas aeruginosa	31.25	[3]
Urtica dioica	Bacillus subtilis	500	[3]
Urtica dioica	Staphylococcus aureus	500	[3]
Urtica dioica	Candida albicans	62.5	[3]
Urtica dioica	Aspergillus fumigatus	15.62	[3]
Urtica dioica	Aspergillus niger	31.25	[3]
Urtica dioica	Aspergillus flavus	7.81	[3]

Visualization of Workflows and Signaling Pathways



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Experimental workflow for green synthesis and application of SeNPs.



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Signaling pathway of SeNP-induced apoptosis in cancer cells.

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References

- 1. Green and ecofriendly biosynthesis of selenium nanoparticles using *Urtica dioica* (stinging nettle) leaf extract: Antimicrobial and anticancer activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 4. Green synthesis of selenium nanoparticles with extract of hawthorn fruit induced HepG2 cells apoptosis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. Optimization of Green Synthesis Formulation of Selenium Nanoparticles (SeNPs) Using Peach Tree Leaf Extract and Investigating its Properties and Stability - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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